

Technical Guide: Safety and Handling of 2-Chloro-3-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Chloro-3-(trifluoromethyl)pyridine

Cat. No.: B031430

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and key experimental applications of **2-Chloro-3-(trifluoromethyl)pyridine** (CAS No: 65753-47-1). The information is intended to support laboratory safety and facilitate its effective use in research and development, particularly in the synthesis of pharmaceutical intermediates.

Chemical and Physical Properties

2-Chloro-3-(trifluoromethyl)pyridine is a trifluoromethyl-substituted pyridine derivative that serves as a valuable building block in organic synthesis.^[1] It appears as a colorless to semi-transparent crystalline solid.^{[1][2]}

Property	Value	References
Molecular Formula	C6H3ClF3N	[3]
Molecular Weight	181.54 g/mol	[3]
Appearance	Colorless to white crystalline solid	[2]
Melting Point	36-40 °C	[1][4]
Boiling Point	181.7 ± 35.0 °C at 760 mmHg	[2]
Density	1.4 ± 0.1 g/cm ³	[2]
Flash Point	63.7 ± 25.9 °C	[2]
Purity	≥98.0%	[2]

Hazard Identification and Safety Precautions

2-Chloro-3-(trifluoromethyl)pyridine is classified as a hazardous substance and requires careful handling. The primary hazards are acute toxicity if swallowed or in contact with skin, severe skin and eye damage, and potential organ damage through prolonged or repeated exposure.[3][5]

Hazard Statement	GHS Classification	References
Toxic if swallowed	Acute Toxicity, Oral (Category 3)	[5] [6]
Fatal in contact with skin	Acute Toxicity, Dermal (Category 1/2)	[3]
Causes severe skin burns and eye damage	Skin Corrosion/Irritation (Category 1B), Serious Eye Damage (Category 1)	[5]
May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3)	[5] [6]
Causes damage to organs through prolonged or repeated exposure	Specific Target Organ Toxicity — Repeated Exposure (Category 1)	[5]
Harmful to aquatic life with long lasting effects	Hazardous to the Aquatic Environment, Chronic Hazard (Category 3)	[3] [5]

Precautionary Measures:

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)
 - Skin Protection: Wear chemical-resistant gloves (inspect before use) and a protective suit to prevent skin contact.[\[3\]](#)[\[6\]](#)
 - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with appropriate cartridges.[\[7\]](#)

- Handling: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not breathe dust or vapors.[\[3\]](#) Wash hands thoroughly after handling.[\[3\]](#) Keep away from heat, sparks, and open flames.[\[6\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

Exposure Route	First Aid Protocol	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.	[3]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.	[3] [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[3] [7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.	[3] [7]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)

- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated, including carbon oxides, nitrogen oxides (NO_x), hydrogen chloride gas, and hydrogen fluoride.[3][7]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][7]

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment, including respiratory protection.[6] Avoid dust formation.[6]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- **Containment and Cleanup:** Sweep up the spilled material and place it in a suitable, closed container for disposal.[6][7]

Handling and Storage

- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container.[3] The substance is light-sensitive and should be stored protected from light.[7]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.[7]

Toxicological Information

Detailed toxicological studies for **2-Chloro-3-(trifluoromethyl)pyridine** are limited. Most safety data sheets indicate that LD₅₀ and LC₅₀ data are not available.[7] However, the available classifications suggest high acute toxicity. It is not classified as a carcinogen by IARC.[3] The chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

Experimental Protocols

2-Chloro-3-(trifluoromethyl)pyridine is a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds.

Synthesis of a TRPV1 Antagonist Intermediate

This protocol describes the use of **2-Chloro-3-(trifluoromethyl)pyridine** in a Suzuki-Miyaura reaction to synthesize 6'-methyl-3-(trifluoromethyl)-2,3'-bipyridine, a key intermediate for a potent TRPV1 antagonist.

Methodology:

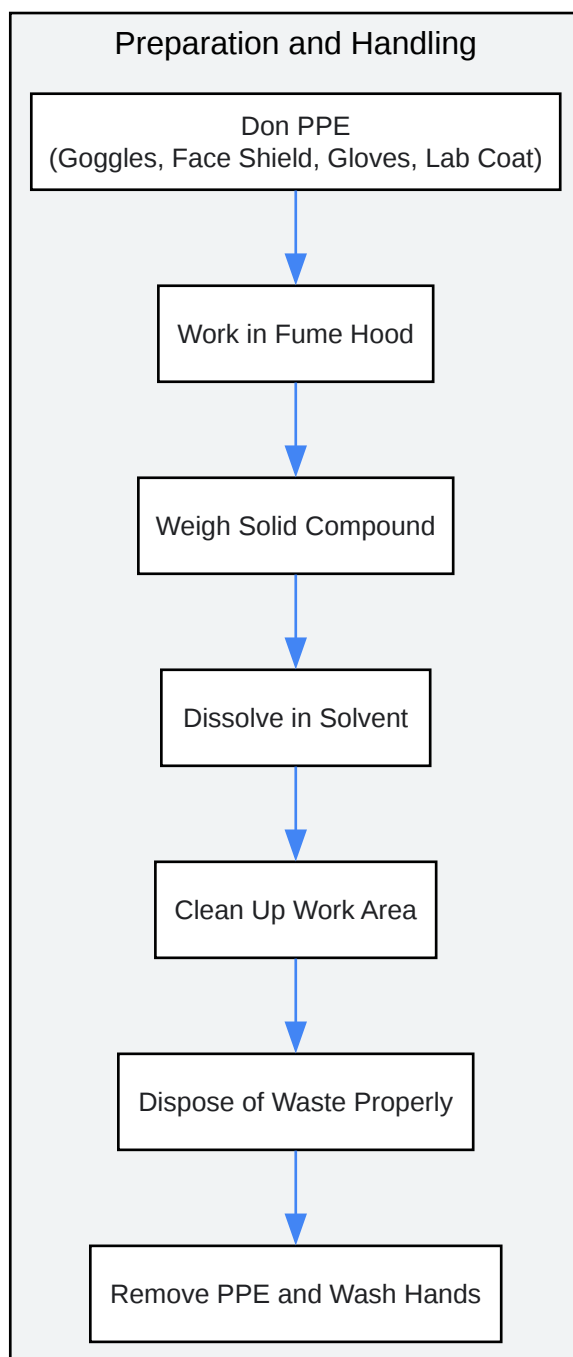
- **Reaction Setup:** In a suitable reaction vessel, combine **2-Chloro-3-(trifluoromethyl)pyridine**, (6-methylpyridin-3-yl)boronic acid, a palladium catalyst (e.g., Pd(PPh₃)₄), and a suitable solvent system (e.g., benzene and ethanol).
- **Base Addition:** Add an aqueous solution of a base, such as sodium carbonate (2.0 M).
- **Reaction Conditions:** Heat the reaction mixture to reflux (approximately 70-75 °C) under an inert atmosphere (e.g., argon) for a sufficient period (e.g., 72 hours).
- **Workup:** After cooling, dilute the mixture with water and extract the product with an organic solvent like dichloromethane (DCM).
- **Purification:** Wash the combined organic layers with water and brine, then dry over an anhydrous salt (e.g., MgSO₄). The crude product can be purified by column chromatography on silica gel.

Synthesis of 5,5'-bis(trifluoromethyl)-2,2'-bipyridine

2-Chloro-3-(trifluoromethyl)pyridine can be used to prepare 5,5'-bis(trifluoromethyl)-2,2'-bipyridine via a modified Ullmann reaction. This bipyridine derivative is used as a ligand in the preparation of photocatalysts.^[1]

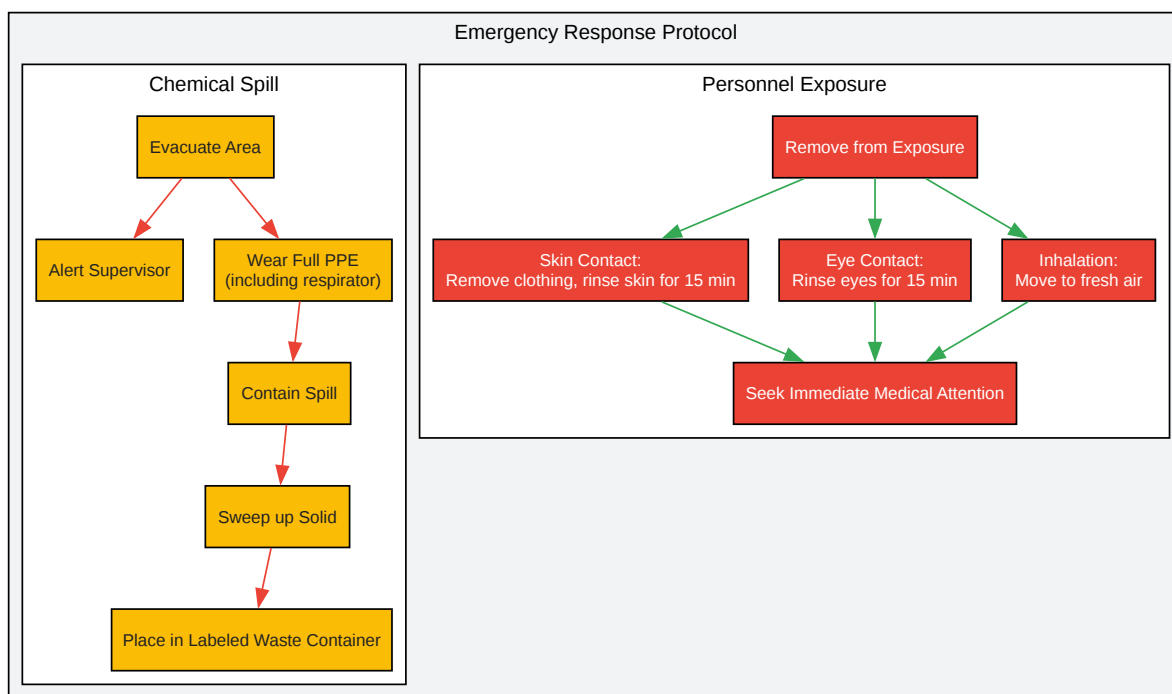
Visualized Workflows and Relationships

To aid in the understanding of the handling and experimental use of **2-Chloro-3-(trifluoromethyl)pyridine**, the following diagrams are provided.



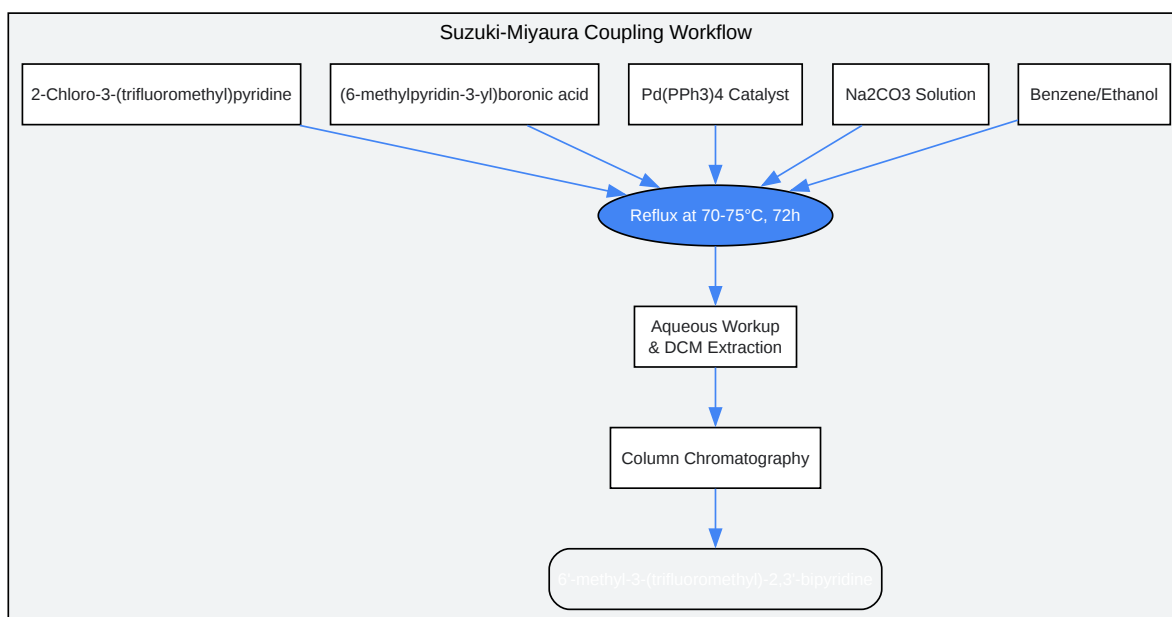
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Caption: General Laboratory Handling Workflow.



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Caption: Emergency Procedures Flowchart.



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Caption: Synthesis of a TRPV1 Antagonist Intermediate.

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References

- 1. orgsyn.org [orgsyn.org]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 3. Scalable Synthesis of TRPV1 Antagonist Bipyridinyl Benzimidazole Derivative via the Suzuki–Miyaura Reaction and Selective SeO₂ Oxidation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. WO2014198278A1 - A method for producing 2,3-dichloro-5-(trichloromethyl)pyridine - Google Patents [patents.google.com]
- 5. 2-Chloro-5-(trifluoromethyl)pyridine | C₆H₃ClF₃N | CID 92342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. capotchem.com [capotchem.com]
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